

How to prepare stock solutions of 6-Acetyl-N-methyl-dihydrodecarine

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Compound of Interest

Compound Name: 6-Acetyl-N-methyl-dihydrodecarine

Cat. No.: B595266

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Preparation of Stock Solutions: 6-Acetyl-N-methyl-dihydrodecarine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of stock solutions of **6-Acetyl-N-methyl-dihydrodecarine**, a natural alkaloid with potential applications in drug discovery. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Compound Information

6-Acetyl-N-methyl-dihydrodecarine is a benzophenanthridine alkaloid that has been isolated from plants of the *Zanthoxylum* genus. It has demonstrated biological activities, including mosquito larvicidal effects and inhibitory action against monoamine oxidases and cholinesterases.

Property	Value
CAS Number	1253740-09-8
Molecular Formula	C ₂₃ H ₂₁ NO ₅
Molecular Weight	391.42 g/mol [1][2]
Appearance	Yellow powder[1]
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.[1][3]

Materials and Equipment

Materials:

- **6-Acetyl-N-methyl-dihydrodecarine** (purity >95%)
- Dimethyl sulfoxide (DMSO), anhydrous, ACS grade or higher
- Sterile, amber glass vials with screw caps
- Sterile, polypropylene microcentrifuge tubes

Equipment:

- Analytical balance (readable to at least 0.1 mg)
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **6-Acetyl-N-methyl-dihydrodecarine** in DMSO. This concentration is a common starting point for subsequent dilutions for in vitro and in vivo experiments.

3.1. Calculations

To prepare a 10 mM stock solution, the required mass of the compound and volume of the solvent must be calculated. The molecular weight of **6-Acetyl-N-methyl-dihydrodecarine** is 391.42 g/mol .

Formula for calculating mass: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$

Example Calculation for 1 mL of 10 mM Stock Solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 391.42 \text{ g/mol} = 3.9142 \text{ mg}$

3.2. Step-by-Step Procedure

- Tare the Weighing Vessel: On an analytical balance, place a sterile microcentrifuge tube and tare the balance to zero.
- Weigh the Compound: Carefully weigh approximately 3.91 mg of **6-Acetyl-N-methyl-dihydrodecarine** powder into the tared microcentrifuge tube. Record the exact weight.
- Add Solvent: Based on the actual weight of the compound, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - Formula: $\text{Volume (mL)} = [\text{Mass (mg)} / 391.42 \text{ (g/mol)}] / 10 \text{ (mM)}$
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolution:

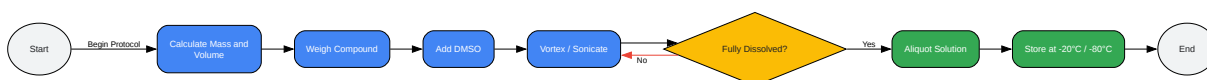
- Close the tube tightly and vortex for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure that all solid has dissolved. If necessary, sonicate the tube for 5-10 minutes in a water bath sonicator.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or polypropylene tubes to avoid repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, it is recommended to store the stock solution at -20°C or -80°C. Based on supplier information, solutions can be stored for up to 24 months at 2-8°C, though colder temperatures are generally preferred for long-term stability. Whenever possible, prepare and use solutions on the same day.

Safety Precautions

- Handle **6-Acetyl-N-methyl-dihydrodecarine** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, to prevent skin and eye contact.
- Refer to the Safety Data Sheet (SDS) for detailed safety and handling information.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **6-Acetyl-N-methyl-dihydrodecarine** stock solution.



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Caption: Workflow for preparing **6-Acetyl-N-methyl-dihydrodecaine** stock solution.

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